

An In-depth Technical Guide to the Thermal Properties of Dimethylolpropionic Acid

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Compound of Interest

Compound Name: *2,2-Bis(hydroxymethyl)propionic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermal properties of dimethylolpropionic acid (DMPA), a versatile trifunctional molecule with significant applications in the synthesis of polymers and other advanced materials. Understanding the thermal behavior of DMPA is critical for its effective use in various manufacturing processes and for ensuring the stability and performance of the final products. This document summarizes key quantitative data, details relevant experimental protocols, and illustrates the analytical workflow for characterizing these properties.

Core Thermal Properties of Dimethylolpropionic Acid

Dimethylolpropionic acid, with its unique structure containing two primary hydroxyl groups and one tertiary carboxylic group, exhibits distinct thermal characteristics. The following tables summarize the key thermal properties of DMPA based on available data.

Property	Value	Units
Melting Point	170 - 191	°C
Decomposition Temperature	230	°C
Heat of Fusion ($\Delta_{\text{fus}}H$)	38.76	kJ/mol
Boiling Point (Calculated)	366.7	°C

Table 1: Key Thermal Properties of Dimethylolpropionic Acid

Source	Melting Point (°C)	Decomposition Temperature (°C)	Heat of Fusion (kJ/mol)
GEO Specialty Chemicals[1]	170 - 180	230	-
Ataman Kimya[2]	189–191	230	-
Parchem[3]	189-191	-	-
DrugFuture[4]	181-185	-	-
Cheméo[5]	-	-	38.76
ECHEMI[6]	165.85 - 181.85	< 400	-
iChemical[7]	189-191	-	-
Wikipedia[8]	190	-	-

Table 2: Source-Specific Data for Thermal Properties of Dimethylolpropionic Acid

Experimental Protocols for Thermal Analysis

The characterization of the thermal properties of DMPA involves several standard analytical techniques. The following are detailed methodologies for the key experiments.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique used to determine the melting point and heat of fusion of a material.^[9]^[10]

Objective: To determine the melting point (T_m) and the enthalpy of fusion (ΔH_{fus}) of DMPA.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of DMPA (typically 5-10 mg) is hermetically sealed in an aluminum pan.^[11] An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is purged with an inert gas, such as nitrogen, to prevent oxidation.
- **Thermal Program:** The sample is subjected to a controlled temperature program. A typical program involves:
 - Equilibration at a temperature below the expected melting point (e.g., 30°C).
 - Heating at a constant rate (e.g., 10°C/min) to a temperature above the melting point (e.g., 250°C).^[12]
 - Cooling at a controlled rate back to the initial temperature.
- **Data Analysis:** The DSC instrument measures the difference in heat flow between the sample and the reference as a function of temperature. The melting point is determined as the peak temperature of the endothermic event, and the heat of fusion is calculated from the area of the melting peak.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis is employed to determine the decomposition temperature of DMPA.

Objective: To determine the onset and peak decomposition temperatures of DMPA.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of DMPA is placed in a tared TGA pan (typically ceramic or platinum).
- **Instrument Setup:** The sample pan is placed in the TGA furnace. The instrument is purged with a controlled atmosphere, which can be inert (e.g., nitrogen) or reactive (e.g., air), depending on the desired information.[\[12\]](#)
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10°C/min) over a wide temperature range (e.g., from ambient to 500°C).[\[12\]](#)
- **Data Analysis:** The TGA instrument continuously measures the mass of the sample as a function of temperature. The decomposition temperature is typically reported as the onset temperature of mass loss or the temperature of the maximum rate of mass loss (from the derivative of the TGA curve).

Bomb Calorimetry

Bomb calorimetry is the standard method for determining the heat of combustion of a solid organic compound.

Objective: To determine the heat of combustion of DMPA.

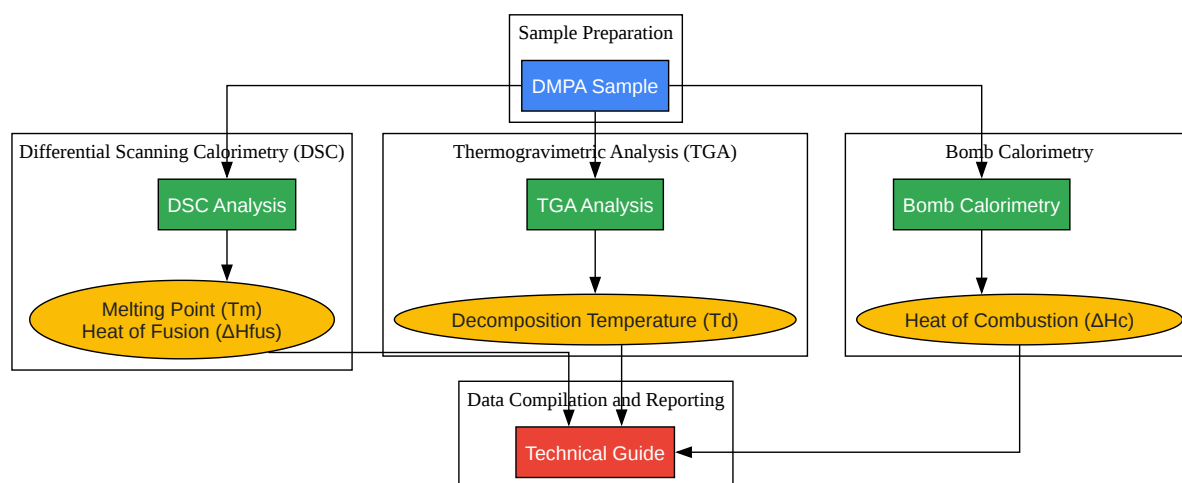
Methodology:

- **Sample Preparation:** A known mass of DMPA (typically around 1 g) is pressed into a pellet and placed in the sample holder of a bomb calorimeter.[\[13\]](#)[\[14\]](#) A fuse wire of known length and combustion energy is attached to the electrodes, making contact with the sample.[\[13\]](#)
[\[15\]](#)
- **Assembly and Pressurization:** A small, known amount of water is added to the bottom of the bomb to ensure that the water formed during combustion is in the liquid state. The bomb is then sealed and pressurized with pure oxygen to approximately 25-30 atm.[\[15\]](#)[\[16\]](#)
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter bucket containing a precisely measured volume of water.[\[15\]](#)[\[16\]](#) The calorimeter is sealed, and the stirrer is activated.

- **Combustion and Temperature Measurement:** After allowing the system to reach thermal equilibrium, the initial temperature is recorded. The sample is then ignited by passing a current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.[13]
- **Data Analysis:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a standard of known heat of combustion, such as benzoic acid), and corrections for the heat of combustion of the fuse wire and the formation of any side products like nitric acid.[15]

Experimental and Logical Workflow

The following diagram illustrates the logical workflow for the comprehensive thermal analysis of dimethylolpropionic acid.



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Caption: Workflow for Thermal Analysis of DMPA.

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